INDOLAROME CAS number 18096-62-3

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Compound of Interest	
Compound Name:	*INDOLAROME*
CAS No.:	*18096-62-3*
Cat. No.:	*B099948*

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Technical Monograph: **INDOLAROME** (CAS 18096-62-3) Functional Excipient & Olfactory Modulator in Topical Formulations

Executive Summary

Indolarome (4,4a,5,9b-tetrahydroindeno[1,2-d][1,3]dioxine) is a heterocyclic acetal derived from the Prins reaction of indene and formaldehyde. While historically categorized as a fragrance ingredient due to its potent animalic-floral profile, its unique physicochemical stability in alkaline media and high-performance masking capabilities make it a critical functional excipient for topical pharmaceutical and cosmeceutical development.

This guide addresses the "Drug Development" audience by repositioning **Indolarome** not merely as a scent, but as a molecular masking agent for Active Pharmaceutical Ingredients (APIs) with high off-odor profiles (e.g., sulfur-containing antibiotics, amine-based antifungals) and as a stable structural analog for investigating acetal hydrolysis kinetics.

Part 1: Chemical Identity & Stereochemical Architecture

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The core structure of **Indolarome** is a tricyclic system where a 1,3-dioxane ring is fused to an indane backbone. This fusion creates a rigid lipophilic scaffold with specific stereochemical implications.

Parameter	Technical Specification
IUPAC Name	4,4a,5,9b-tetrahydroindeno[1,2-d][1,3]dioxine
CAS Number	18096-62-3
Molecular Formula	$C_{11}H_{12}O_2$
Molecular Weight	176.21 g/mol
LogP (Predicted)	~1.76 - 2.50 (Lipophilic, suitable for transdermal matrices)
Vapor Pressure	0.001 mmHg @ 25°C (Low volatility, high fixative value)
Melting Point	35–36°C (Crystalline solid, liquefies on skin contact)

Stereochemical Criticality

The fusion of the dioxane and cyclopentane rings at carbons 4a and 9b creates two chiral centers.

- Cis-fusion: Generally predominates in thermodynamic equilibrium; associated with the intense "civet-like" animalic note.
- Trans-fusion: Often kinetically favored in specific acid-catalyzed conditions; exhibits a cleaner, floral-jasmine character.
- Implication for Formulation: Commercial **Indolarome** is a diastereomeric mixture. For pharmaceutical masking, batch-to-batch consistency in this isomer ratio is vital to ensure consistent sensory masking of malodorous APIs.

Part 2: Synthetic Pathway & Process Optimization

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The synthesis of **Indolarome** is a classic Prins Reaction, involving the acid-catalyzed condensation of an olefin (Indene) with an aldehyde (Formaldehyde).

Mechanism of Action

- Protonation: Formaldehyde is protonated by the acid catalyst to form a reactive oxocarbenium ion.
- Electrophilic Attack: The oxocarbenium ion attacks the electron-rich double bond of Indene.
- Cyclization: The resulting carbocation is trapped by a second equivalent of formaldehyde (or the hemiacetal oxygen) to close the 1,3-dioxane ring.

Experimental Protocol (Self-Validating)

Note: This protocol assumes standard laboratory safety measures (fume hood, PPE).

Reagents:

- Indene (>90% purity)
- Paraformaldehyde (PFA)
- Sulfuric Acid (98%) or Amberlyst-15 (Solid Acid Catalyst)
- Solvent: Toluene or 1,4-Dioxane

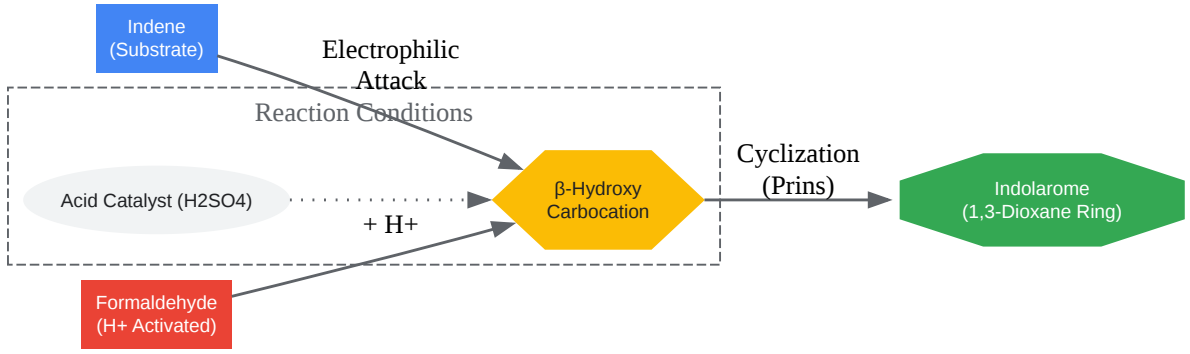
Step-by-Step Methodology:

- Charge: In a 3-neck flask equipped with a reflux condenser, suspend 1.2 eq Paraformaldehyde in Toluene.
- Catalysis: Add 5 mol% Acid Catalyst. Heat to 60°C to depolymerize PFA.
- Addition: Dropwise add 1.0 eq Indene over 60 minutes. Control: Maintain internal temperature <85°C to prevent polymerization of indene.
- Reaction: Reflux at 110°C for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1). Disappearance of Indene (Rf ~0.8) marks completion.

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- Quench: Cool to RT. Wash organic layer with sat. $NaHCO_3$ (neutralize acid) then Brine.
- Isolation: Dry over $MgSO_4$, filter, and concentrate.
- Purification: Recrystallize from Isopropyl Alcohol to yield white crystals (MP 35-36°C).

Pathway Visualization



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Figure 1: Acid-catalyzed Prins reaction pathway for **Indolarome** synthesis.

Part 3: Physicochemical Stability & Formulation Logic

For drug developers, **Indolarome**'s value lies in its acetal stability profile. Unlike esters (prone to hydrolysis in base) or aldehydes (prone to oxidation), the cyclic acetal of **Indolarome** is remarkably robust in specific environments.

Stability Matrix

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Media	Stability Rating	Mechanism/Rationale
Acidic (pH < 3)	Poor	Acetals hydrolyze back to aldehyde + alcohol in aqueous acid. Avoid in AHA/BHA formulations.
Neutral (pH 6-8)	Excellent	Ideal for transdermal patches, creams, and lotions.
Alkaline (pH > 9)	Excellent	Critical Feature: Stable in soaps, depilatories, and high-pH drug vehicles.
Oxidative (Bleach)	Moderate/Poor	Benzylic hydrogens are susceptible to radical oxidation.

Application: Malodor Masking in APIs

Many APIs (e.g., Metformin, Spironolactone, Sulfur-based antibiotics) possess amine or sulfurous off-notes.

- Mechanism: **Indolarome** acts via olfactory receptor competition. Its high tenacity (400 hours on blotter) and low vapor pressure allow it to provide a "base note" cover that outlasts the volatile malodors of the API.
- Protocol: Incorporate **Indolarome** at 0.05% - 0.2% w/w in the oil phase of the emulsion. It is non-discoloring (unlike Indole), making it safe for white creams.

Part 4: Analytical Characterization

To validate the identity and purity of **Indolarome** in a formulation, use the following analytical workflow.

GC-MS Parameters

- Column: HP-5MS (Non-polar).

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- Program: 50°C (1 min) → 10°C/min → 280°C.
- Key Fragments (m/z):
  - 176 (Molecular Ion, M+)
  - 146 (Loss of CH_2O)
  - 115-117 (Indene backbone characteristic ions)

NMR Signature (^1H NMR, $CDCl_3$)

- δ 4.8 - 5.2 ppm: Distinctive doublet/multiplet for the O-CH_2-O (acetal methylene) protons. This is the diagnostic peak for verifying ring closure.
- δ 7.1 - 7.5 ppm: Aromatic protons (Indane ring).

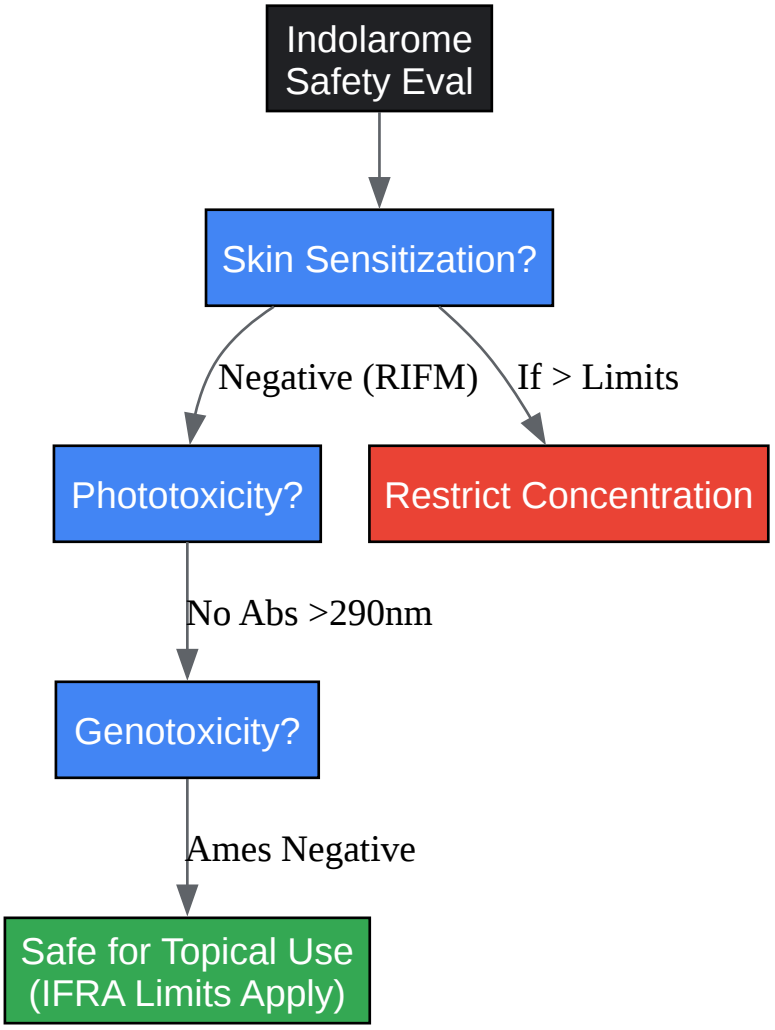
Part 5: Safety & Regulatory Toxicology (E-E-A-T)

While used as a fragrance, the safety data is relevant for establishing No Observed Adverse Effect Levels (NOAEL) for potential excipient use.

- Skin Sensitization: **Indolarome** is generally considered non-sensitizing at current use levels (unlike Cinnamic aldehyde).
  - Reference: RIFM Safety Assessment (Food Chem Toxicol, 2019).[1]
- Genotoxicity: Ames test negative.
- Phototoxicity: No UV absorption in the UVA/UVB range significant enough to cause photo-irritation.
- Regulatory Status: Listed on TSCA, EINECS (241-997-4), and FEMA.

Risk Assessment Workflow

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Figure 2: Toxicological safety assessment logic flow based on RIFM data.

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